

4,5-Dimethylisatin molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dimethylisatin

Cat. No.: B1605237

[Get Quote](#)

An In-depth Technical Guide to 4,5-Dimethylisatin

This technical guide provides a comprehensive overview of **4,5-Dimethylisatin**, a heterocyclic organic compound of interest to researchers, scientists, and drug development professionals. This document details its chemical properties, synthesis, and potential biological significance, adhering to a structured format for clarity and ease of comparison.

Core Molecular Information

4,5-Dimethylisatin, a derivative of the isatin scaffold, possesses the molecular formula $C_{10}H_9NO_2$ and a molecular weight of 175.18 g/mol. [1][2] Its unique structure, featuring a fused benzene and pyrrolidine-2,3-dione ring system with methyl substitutions at the 4 and 5 positions, makes it a subject of interest in medicinal chemistry. The isatin core is a privileged structural motif known to be a versatile building block for the synthesis of more complex heterocyclic systems and is present in a wide array of biologically active molecules. [3]

Physicochemical and Spectroscopic Data

While specific experimental data for **4,5-Dimethylisatin** is not readily available in the cited literature, the properties of the parent compound, isatin, provide a useful reference point.

Table 1: Physicochemical Properties of Isatin (Parent Compound)

Property	Value
Melting Point	203.5 °C (with partial sublimation)[4]
Water Solubility	1.9 g/L at 20°C[4][5]
Appearance	Orange-red monoclinic prism crystals[4]
Stability	Stable, but incompatible with strong acids[4][5]

Synthesis of 4,5-Dimethylisatin

The primary synthetic route to **4,5-Dimethylisatin** is through the Sandmeyer isatin synthesis. This classical method is widely employed for preparing substituted isatin derivatives.[1]

Experimental Protocol: Sandmeyer Isatin Synthesis (General Procedure)

This protocol is adapted for the synthesis of **4,5-Dimethylisatin** starting from 3,4-dimethylaniline.

Materials:

- 3,4-Dimethylaniline
- Chloral hydrate
- Hydroxylamine hydrochloride
- Concentrated sulfuric acid
- Sodium sulfate
- Hydrochloric acid
- Water
- Ethanol (optional, as a co-solvent if the aniline derivative has poor solubility)[1]

Procedure:

- Formation of Isonitrosoacetanilide Intermediate:
 - A mixture of 3,4-dimethylaniline, hydroxylamine hydrochloride, and sodium sulfate is prepared in water containing hydrochloric acid.
 - Chloral hydrate is added to the mixture.
 - The resulting mixture is heated to reflux.
 - Upon completion of the reaction, the mixture is filtered, and the crude isonitrosoacetanilide intermediate is collected and dried.[3]
- Cyclization to **4,5-Dimethylisatin**:
 - The dried intermediate is slowly added to concentrated sulfuric acid with stirring.
 - The reaction mixture is heated to facilitate cyclization.
 - After the reaction is complete, the mixture is cooled and poured over ice to precipitate the crude **4,5-Dimethylisatin**.
 - The precipitate is filtered, washed with water, and dried.[1][3]

Purification:

- Further purification can be achieved by recrystallization from an appropriate solvent.

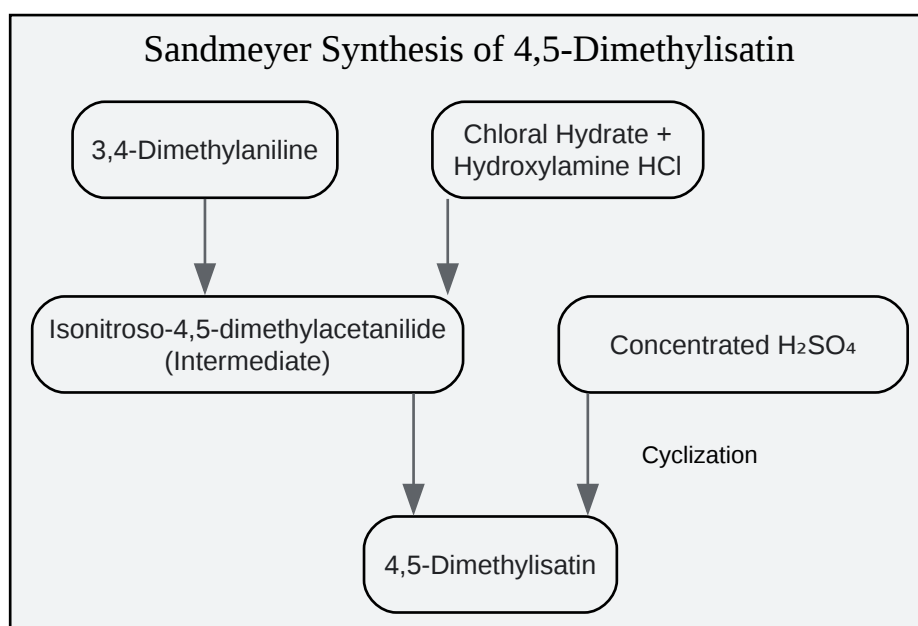
Biological Activities of Isatin Derivatives

Isatin and its derivatives are known to exhibit a broad spectrum of pharmacological activities, including anticancer, antimicrobial, antiviral, anticonvulsant, and anti-inflammatory properties. [3][6] The biological activity of isatin derivatives is often attributed to the reactivity of the carbonyl groups, particularly at the C3 position.[3] While specific studies on the biological activities of **4,5-Dimethylisatin** are limited in the provided search results, the general activity profile of the isatin class of compounds suggests its potential as a scaffold for drug discovery.

For instance, various substituted isatin derivatives have been evaluated for their cytotoxic effects against different cancer cell lines.[3]

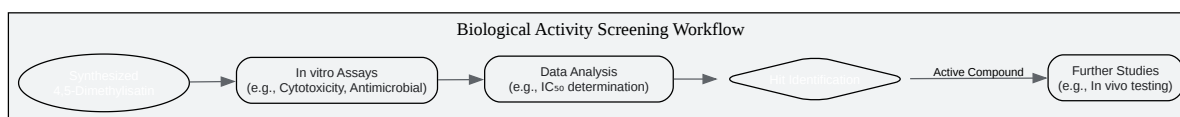
Workflow and Pathway Diagrams

The following diagrams illustrate the synthesis workflow for **4,5-Dimethylisatin** and a conceptual representation of the screening process for biological activity of isatin derivatives.



[Click to download full resolution via product page](#)

Sandmeyer Synthesis Workflow



[Click to download full resolution via product page](#)

Biological Screening Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4,5-Dimethylisatin | 100487-79-4 | Benchchem [benchchem.com]
- 2. Ifjsis.journals.ekb.eg [Ifjsis.journals.ekb.eg]
- 3. mdpi.com [mdpi.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Biological activities of isatin and its derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4,5-Dimethylisatin molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605237#4-5-dimethylisatin-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com